

Application Notes and Protocols for m-Cresol, 6-heptyl-

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Compound of Interest

Compound Name: *m*-Cresol, 6-heptyl-

Cat. No.: B1675969

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Product Name: **m-Cresol, 6-heptyl-** Synonyms: 2-Heptyl-5-methylphenol; 6-Heptyl-3-methylphenol CAS Number: 63989-86-6 Molecular Formula: C₁₄H₂₂O Molecular Weight: 206.33 g/mol

Forward-Looking Statement

The following application notes and protocols are based on the known biological activities of structurally similar long-chain alkylphenols and cresols. Currently, there is limited specific experimental data published for **m-Cresol, 6-heptyl-**. These protocols are provided as a guide for researchers and scientists to explore its potential applications and should be adapted and validated as necessary.

Potential Applications

Based on the structure-activity relationships of related phenolic compounds, **m-Cresol, 6-heptyl-** is anticipated to have applications as an antimicrobial and antiseptic agent. The presence of a C7 alkyl chain increases its lipophilicity, which may enhance its ability to interact with and disrupt microbial cell membranes.

- **Antiseptic Formulations:** Potential use as an active ingredient in topical antiseptics for skin disinfection.
- **Disinfectants:** Application in surface disinfectants for laboratory and healthcare settings.

- Preservative: Potential as a preservative in cosmetics or other formulations susceptible to microbial growth. The antimicrobial activity of alkyl-substituted phenols is well-documented. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Antifouling Agent: Alkylphenols have shown antifouling activity, suggesting a potential application in marine coatings.[\[5\]](#)

Quantitative Data (Exemplary)

No specific quantitative data for **m-Cresol, 6-heptyl-** is currently available. The following table provides representative Minimum Inhibitory Concentration (MIC) data for other alkyl-substituted phenols to illustrate the expected antimicrobial potency and format for data presentation. The antimicrobial effect of such substances often depends on the length and structure of the alkyl radical.[\[3\]](#)

Compound	Organism	MIC (µg/mL)	Reference Compound
p-n-Hexylphenol	Staphylococcus aureus	12.5	Phenol
p-n-Heptylphenol	Staphylococcus aureus	6.25	Phenol
p-n-Octylphenol	Staphylococcus aureus	3.13	Phenol
p-n-Hexylphenol	Escherichia coli	50	Phenol
p-n-Heptylphenol	Escherichia coli	25	Phenol
p-n-Octylphenol	Escherichia coli	12.5	Phenol
p-n-Heptylphenol	Candida albicans	12.5	Phenol

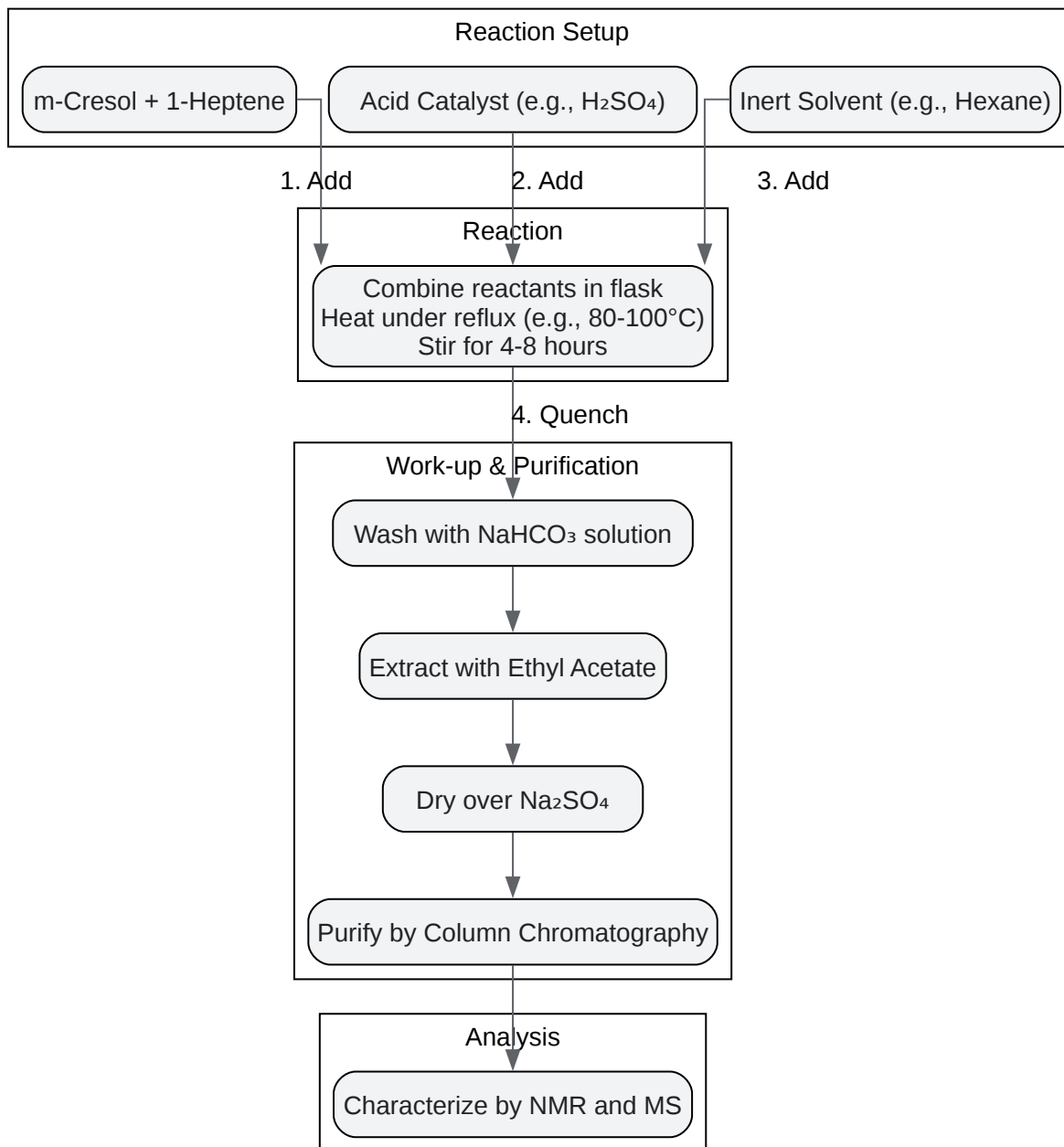
Note: This data is illustrative and based on trends observed for similar compounds where antimicrobial activity increases with the length of the n-alkyl chain up to a certain point.[\[4\]](#)

Experimental Protocols

Protocol 1: Synthesis of m-Cresol, 6-heptyl- via Friedel-Crafts Alkylation

This protocol describes a general method for the alkylation of m-cresol, which can be adapted for the synthesis of the title compound. Alkylation of cresols can be achieved using alcohols or olefins in the presence of an acid catalyst.^{[6][7]}

Workflow Diagram:



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Caption: Workflow for the synthesis of **m-Cresol, 6-heptyl-**.

Materials:

- m-Cresol
- 1-Heptene (or 1-Heptanol)
- Concentrated Sulfuric Acid (or other acid catalyst like Amberlyst-15)
- Anhydrous Hexane (or other inert solvent)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Ethyl Acetate
- Brine
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Round-bottom flask, condenser, magnetic stirrer, heating mantle, separatory funnel

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and condenser, dissolve m-cresol (1 equivalent) in anhydrous hexane.
- Add 1-heptene (1.2 equivalents).
- Slowly add concentrated sulfuric acid (0.1 equivalents) dropwise to the stirring solution.
- Heat the reaction mixture to reflux (approximately 80-100°C) and maintain for 4-8 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Carefully quench the reaction by slowly adding saturated NaHCO_3 solution until gas evolution ceases.

- Transfer the mixture to a separatory funnel and extract the organic layer. Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **m-Cresol, 6-heptyl-**.
- Confirm the structure of the final product using ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

Protocol 2: Determination of Minimum Inhibitory Concentration (MIC)

This protocol outlines the broth microdilution method to determine the minimum concentration of **m-Cresol, 6-heptyl-** that inhibits the visible growth of a microorganism.

Materials:

- **m-Cresol, 6-heptyl-** stock solution (e.g., in DMSO)
- Sterile 96-well microtiter plates
- Bacterial or fungal strains (e.g., *Staphylococcus aureus*, *Escherichia coli*, *Candida albicans*)
- Appropriate sterile liquid growth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- Microbial inoculum standardized to 0.5 McFarland standard
- Incubator

Procedure:

- Prepare a serial two-fold dilution of the **m-Cresol, 6-heptyl-** stock solution in the appropriate growth medium directly in the wells of a 96-well plate. The final volume in each well should be 100 μL .

- Prepare a microbial inoculum suspension in the growth medium, adjusted to a concentration of approximately 5×10^5 CFU/mL.
- Add 100 μ L of the standardized microbial inoculum to each well, bringing the total volume to 200 μ L. This will halve the concentration of the compound in each well.
- Include a positive control (medium + inoculum, no compound) and a negative control (medium only) on each plate.
- Seal the plates and incubate at 37°C for 18-24 hours for bacteria or at 35°C for 24-48 hours for fungi.
- After incubation, determine the MIC by visual inspection. The MIC is the lowest concentration of the compound at which there is no visible growth (no turbidity) compared to the positive control.

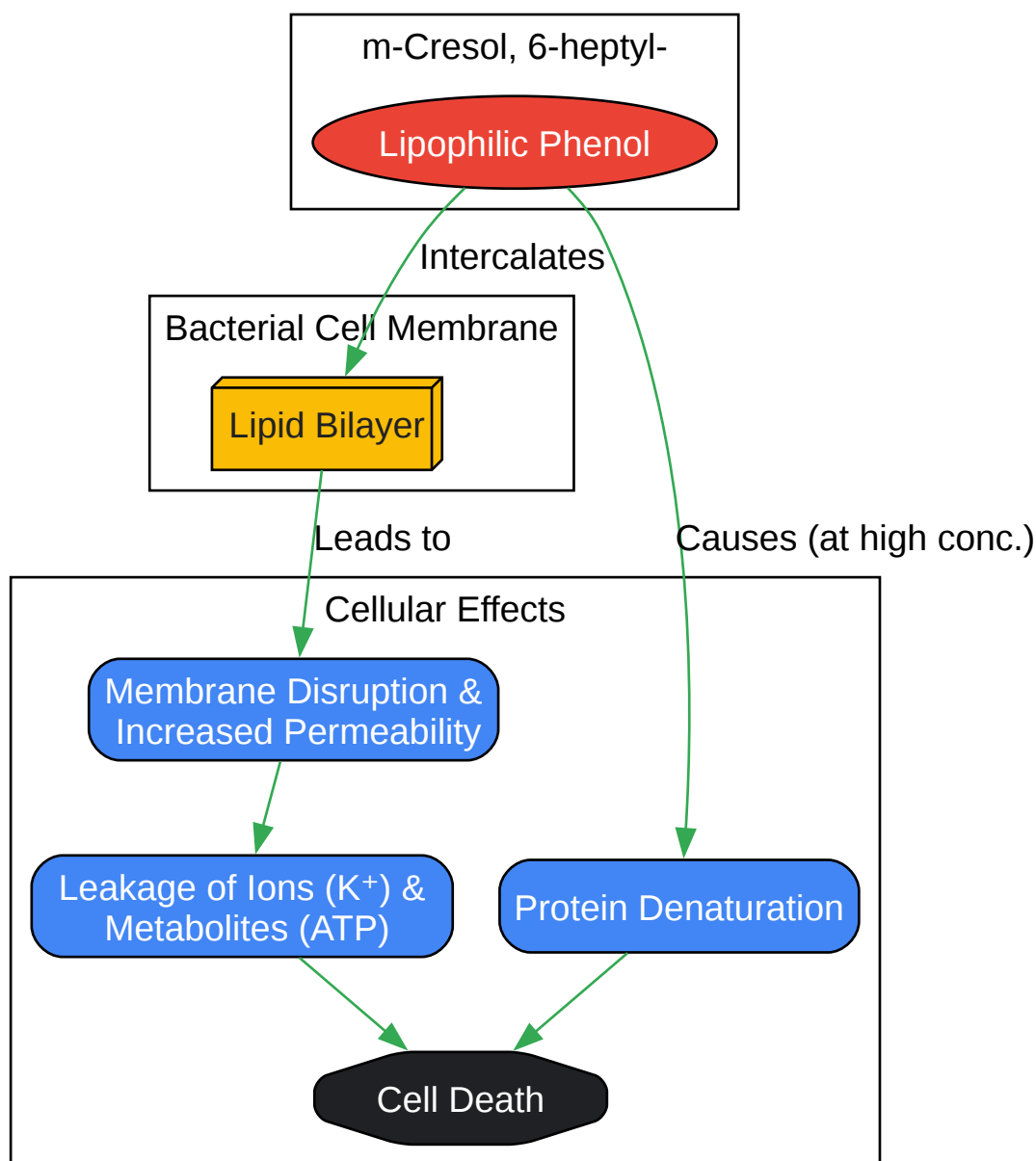
Mechanism of Action

Phenolic compounds, including cresols, typically exert their antimicrobial effect by disrupting the cell's structure and function. The long alkyl chain of **m-Cresol, 6-heptyl-** is expected to enhance its interaction with the lipid components of the microbial cell membrane.

The primary mechanism involves:

- **Membrane Intercalation:** The lipophilic heptyl group partitions into the lipid bilayer of the cell membrane.
- **Disruption of Membrane Integrity:** This intercalation disrupts the packing of phospholipids, increasing membrane fluidity and permeability.[\[8\]](#)[\[9\]](#)
- **Leakage of Cellular Contents:** The compromised membrane allows for the leakage of essential intracellular components, such as ions (K^+), ATP, proteins, and nucleic acids.[\[8\]](#)
- **Protein Denaturation:** At higher concentrations, phenolic compounds can denature both membrane-bound and cytoplasmic proteins, leading to the inhibition of essential enzymatic activities and ultimately cell death.[\[1\]](#)[\[2\]](#)

Mechanism Diagram:



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Caption: Proposed antimicrobial mechanism of **m-Cresol, 6-heptyl-**.

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